

2-(Bromomethyl)benzaldehyde spectroscopic characterization

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Standard Spectroscopic Characterization Protocols

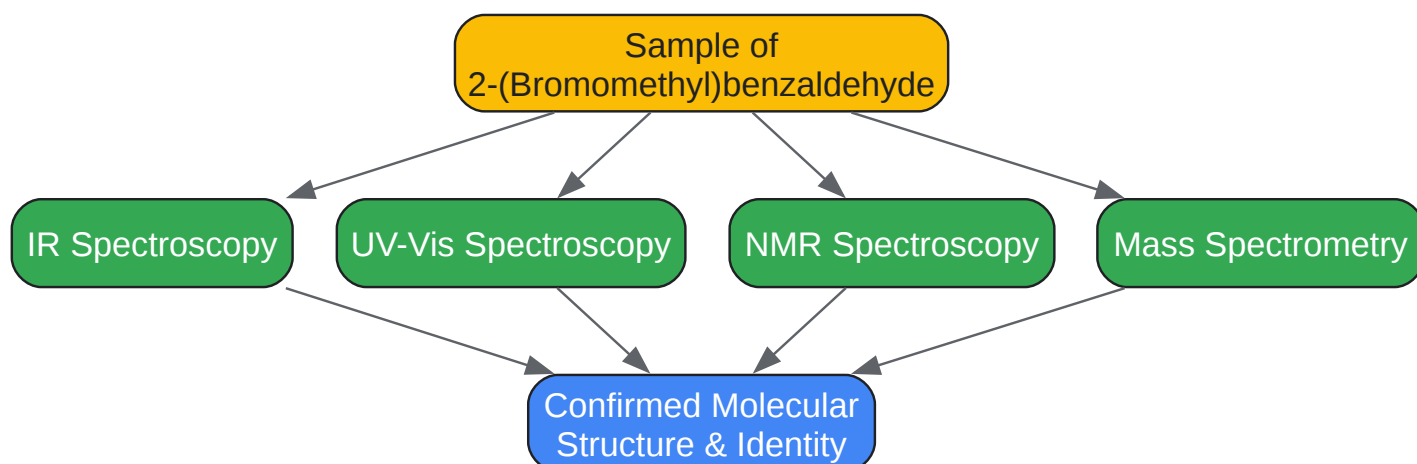
For a compound like **2-(Bromomethyl)benzaldehyde**, characterization would typically involve several spectroscopic techniques. The table below summarizes the purpose and key information each technique would provide.

Technique	Primary Purpose in Characterization	Key Information/Regions to Analyze
IR Spectroscopy	Identify functional groups via molecular bond vibrations [1].	Aldehyde C=O stretch ($\sim 1700\text{ cm}^{-1}$), aromatic C=C stretch ($\sim 1500\text{-}1600\text{ cm}^{-1}$), C-Br stretch ($\sim 500\text{-}600\text{ cm}^{-1}$) [1].
UV-Vis Spectroscopy	Study electronic transitions, often of conjugated systems [1].	Absorption maximum (λ_{max}) due to $\pi \rightarrow \pi^*$ transitions in the aromatic aldehyde; indicates presence of chromophore [1].
NMR Spectroscopy	Provide atomic-level resolution for molecular structure and dynamics [1].	Aldehyde proton ($\sim 10\text{ ppm}$), aromatic ring protons, and benzylic CH_2Br protons in ^1H NMR; carbon signals for carbonyl, aromatic, and CH_2Br in ^{13}C NMR [1].

Technique	Primary Purpose in Characterization	Key Information/Regions to Analyze
Mass Spectrometry (ESIMS)	Determine molecular weight and confirm molecular formula [2].	Molecular ion peak ($[M]^+$ or $[M+H]^+$), and characteristic fragmentation pattern including potential loss of Br or CHO groups [2].

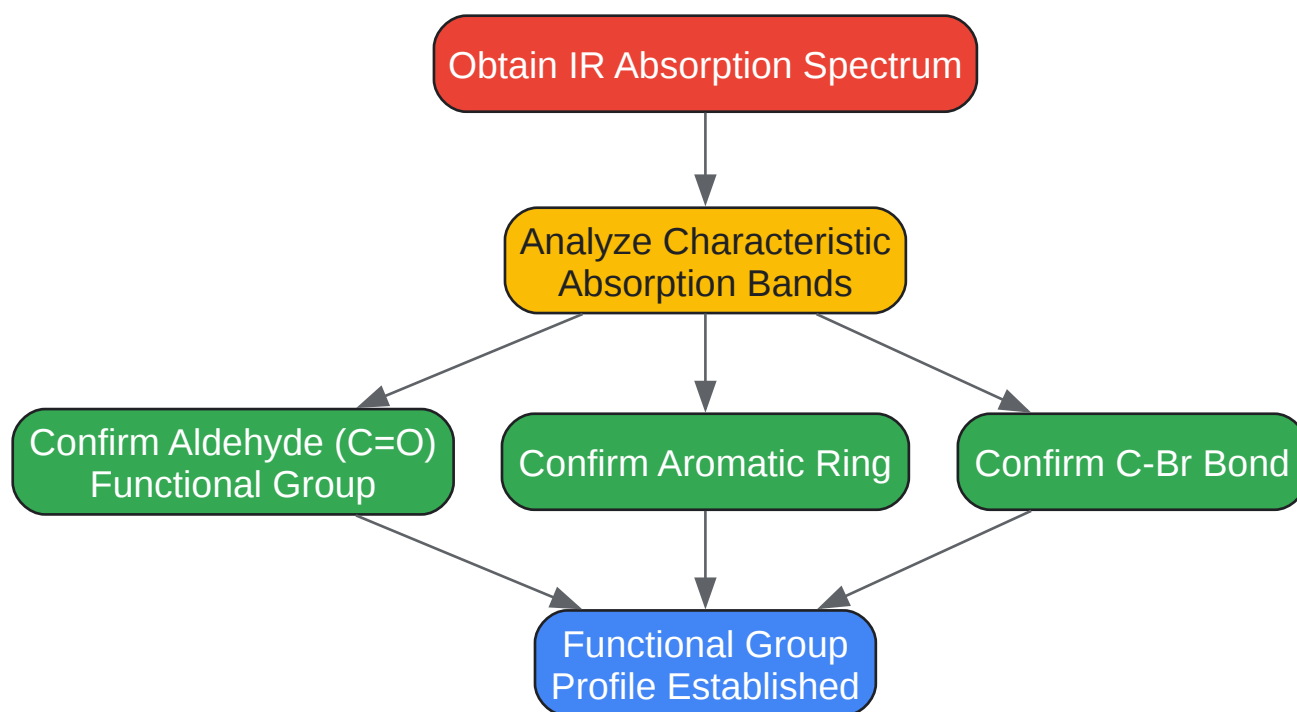
The following workflow diagrams the logical relationship between these techniques in a typical characterization process. The first chart shows the overall strategy, while the second details the interpretation process for IR spectroscopy.

Diagram: Spectroscopic Characterization Workflow



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Diagram: IR Spectroscopy Data Interpretation Logic



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References

1. Difference Between UV , IR , and NMR ... - Creative Biostructure [creative-biostructure.com]
2. BJNANO - Synthesis, spectroscopic and... characterization [beilstein-journals.org]

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